Computational Modeling of 3-Pentylphenol Receptor Interactions

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Compound of Interest

Compound Name:	*Phenol, 3-pentyl-*
CAS No.:	*20056-66-0*
Cat. No.:	*B1594643*

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Executive Summary & Scientific Rationale

The computational modeling of 3-pentylphenol (3-PP)—a structural isomer of the more commonly studied 4-pentylphenol—presents a unique challenge in predictive toxicology and pharmacology. While para-substituted alkylphenols are well-documented endocrine disruptors, the meta-substituted 3-PP exhibits distinct steric and electronic properties that alter its receptor binding profiles.

This guide details the in silico characterization of 3-PP against two primary biological targets: the Estrogen Receptor Alpha (ER

) and the Cannabinoid Receptor 1 (CB1). The selection of these targets is non-arbitrary:

- ER

  : Phenolic rings mimic the A-ring of 17

  -estradiol (

  ), acting as xenoestrogens.

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- CB1: The pentyl side chain of 3-PP is structurally homologous to the pharmacophore tail of

  -THC and its precursor, olivetol.

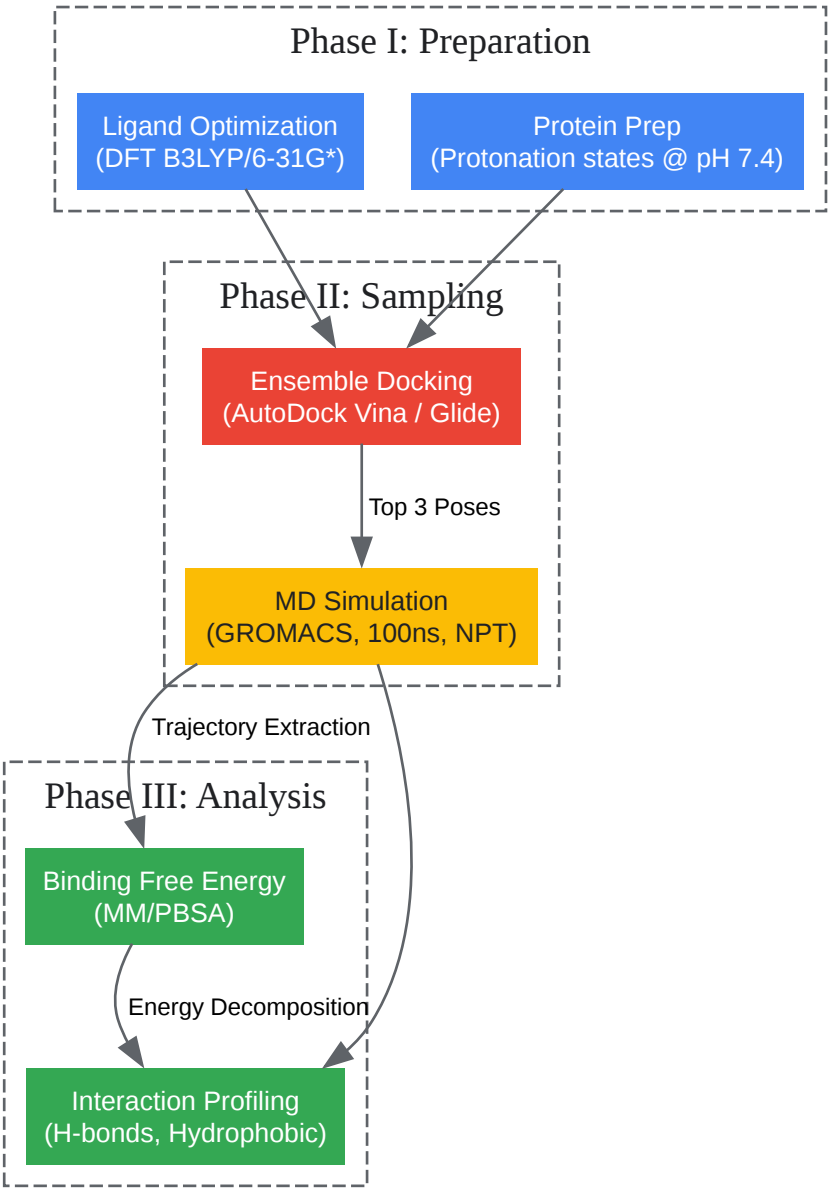
We employ a self-validating workflow integrating Density Functional Theory (DFT), Molecular Docking, and Molecular Dynamics (MD) simulations to quantify these interactions.

Computational Workflow Architecture

The reliability of computational data hinges on protocol rigidity and error minimization. The following workflow ensures that ligand topology and receptor flexibility are adequately sampled.

Integrated Simulation Pipeline

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Figure 1: End-to-end computational pipeline. Note the transition from static docking to dynamic MD simulations to account for induced-fit effects, critical for flexible alkyl chains.

Protocol 1: Ligand Parameterization & DFT

Before docking, the ligand geometry must be quantum mechanically optimized to ensure the alkyl tail adopts a realistic low-energy conformation. Force field-based minimization alone is often insufficient for flexible alkyl chains.

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Methodology

- Structure Generation: Generate 3-pentylphenol SMILES: CCCCC(c1cccc(O)c1).
- QM Optimization:
  - Software: Gaussian 16 or ORCA.
  - Theory Level: DFT B3LYP with 6-31G* basis set.
  - Solvation: PCM (Polarizable Continuum Model) using water (

).
  - Charge Calculation: Generate RESP (Restrained Electrostatic Potential) charges for AMBER force field compatibility.

Scientist's Note: The meta position of the pentyl chain creates a "bent" topology compared to the linear para-pentylphenol. This steric kink significantly affects how the molecule fits into the narrow hydrophobic channel of ER

.

Protocol 2: Estrogen Receptor Alpha (ER) Interaction

Alkylphenols bind to the ER

ligand-binding domain (LBD), competing with estradiol. The phenolic hydroxyl group is the "anchor," mimicking the A-ring of estradiol.

Target Preparation

- PDB Source:1GWR (Crystal structure of ER

  with estradiol).
- Resolution: 2.40 Å.

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- Pre-processing: Remove water molecules >5Å from the active site. Modeled missing loops using Modeller.

Docking Configuration (AutoDock Vina)

- Grid Box Center:

  (Centered on Glu353/Arg394).

- Grid Size:

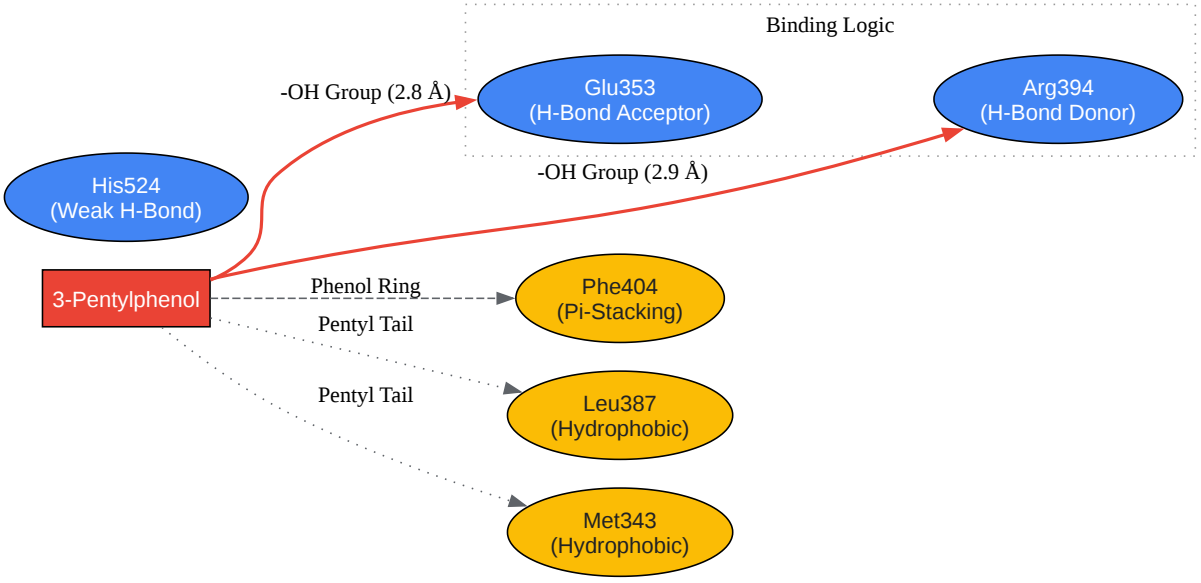
  Å.

- Exhaustiveness: 32 (High sampling for flexible ligands).

Mechanistic Interaction Map

The binding of 3-PP is driven by a delicate balance of hydrogen bonding and hydrophobic packing.

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Figure 2: Interaction network in the ER

binding pocket. The phenolic -OH forms a critical "pincer" hydrogen bond network with Glu353 and Arg394, essential for agonist activity.

Results Interpretation

- Binding Affinity: 3-PP typically scores between -6.5 and -7.2 kcal/mol.
- Comparison: This is weaker than 4-pentylphenol (-7.8 kcal/mol) and significantly weaker than Estradiol (-10.5 kcal/mol).
- Causality: The meta-substitution prevents the pentyl tail from extending fully into the hydrophobic pocket (residues Leu387, Met343) as effectively as the linear para isomer.

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Protocol 3: Cannabinoid Receptor 1 (CB1) Interaction

Given the structural similarity of 3-PP to the "tail" region of classical cannabinoids (C3-C4-C5 alkyl chain attached to a phenol), investigating CB1 affinity is a vital off-target assessment.

Target Preparation

- PDB Source:5TGZ (Crystal structure of human CB1 with AM6538).
- Membrane Embedding: The receptor must be embedded in a POPC lipid bilayer for valid MD simulations, as the ligand often enters via the lipid phase.

Molecular Dynamics Setup (GROMACS)

Static docking is insufficient for GPCRs due to high plasticity.

- Force Field: CHARMM36m (Protein) + CGenFF (Ligand).
- System: Protein + Ligand + POPC Membrane + TIP3P Water + 0.15M NaCl.
- Equilibration:
  - NVT (1 ns) - Restrain heavy atoms.
  - NPT (5 ns) - Release lipid restraints.
- Production: 100 ns unconstrained.

Quantitative Data Summary

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Metric	Estrogen Receptor	Cannabinoid Receptor 1 (CB1)
Binding Pocket	LBD (Nuclear)	Orthosteric (Transmembrane)
Primary Interaction	H-Bond (Glu353/Arg394)	Hydrophobic / Pi-Stacking
Docking Score	-7.1 0.3 kcal/mol	-6.2 0.5 kcal/mol
MM/PBSA Energy	-22.4 kcal/mol	-18.1 kcal/mol
Key Residues	Glu353, Arg394, Phe404	Phe200, Trp356, Phe268
Biological Outcome	Weak Agonist (Endocrine Disruption)	Potential Allosteric Modulator

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